

# Fungisterol: A Technical Overview

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## Compound Focus: Fungisterol

CAS No.: 516-78-9

Cat. No.: S631636

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**Fungisterol** is a bio-active sterol found in certain fungi [1]. Its structure is defined by the IUPAC name **5 $\alpha$ -Ergost-7-en-3 $\beta$ -ol** [1]. Structurally, it is part of the ergostane-type sterol family, characterized by 28 carbon atoms (C<sub>28</sub>H<sub>48</sub>O) and a molar mass of 400.691 g·mol<sup>-1</sup> [1].

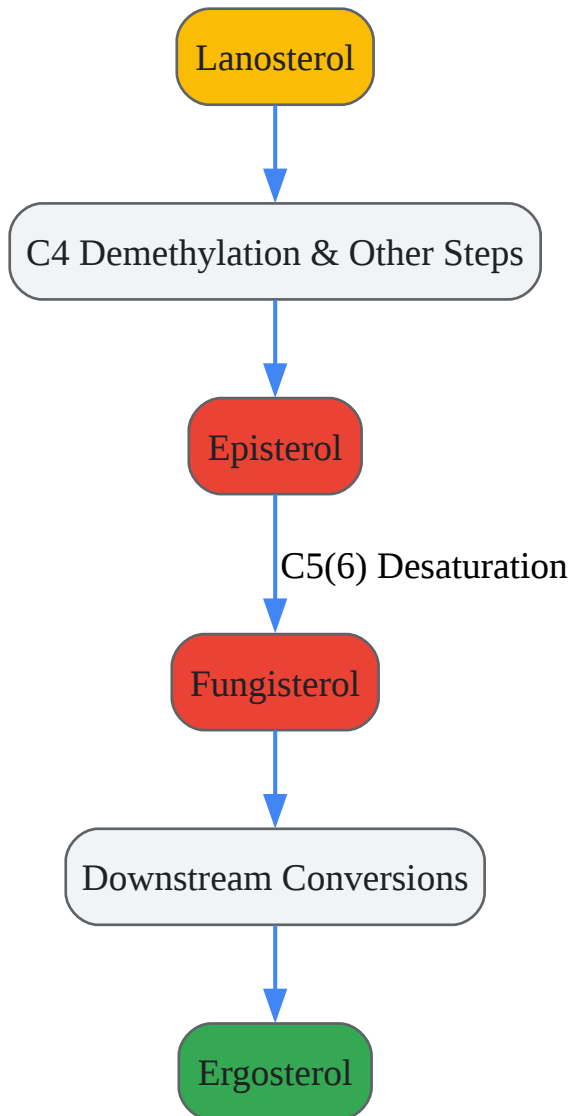
The table below summarizes its core chemical identity:

Property	Description
IUPAC Name	5 $\alpha$ -Ergost-7-en-3 $\beta$ -ol [1]
Chemical Formula	C <sub>28</sub> H <sub>48</sub> O [1]
Molar Mass	400.691 g·mol <sup>-1</sup> [1]
Type	Bio-active sterol (Ergostane-type) [1]
Source	Produced by certain fungi [2]

## Context within Fungal Sterol Biosynthesis

**Fungisterol** is an intermediate in the complex biosynthetic pathway of the primary fungal sterol, **ergosterol** [3] [4]. This pathway is a key target for azole and polyene antifungal drugs [3]. The following diagram

outlines the general ergosterol pathway in fungi, showing where **fungisterol** and its immediate precursor, episterol, are positioned.



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*Simplified pathway showing **fungisterol**'s role in ergosterol synthesis.*

In the model yeast *Saccharomyces cerevisiae*, **fungisterol** is derived from its precursor, **episterol** [4]. The conversion involves a desaturation step at the C5(6) position. It is important to note that the specific enzymes and genes (e.g., *ERG3*, *ERG6*) involved in the steps immediately before and after **fungisterol** can vary significantly between fungal species like *S. cerevisiae* and the pathogen *Aspergillus fumigatus* [3].

## Research Context and Suggested Next Steps

The search results indicate that a comprehensive, data-rich guide on **fungisterol** is not readily available. To acquire the depth of information required for drug development, I suggest you:

- **Consult Specialized Scientific Databases:** Direct queries on platforms like **PubMed**, **Google Scholar**, or **SciFinder** using specific search terms such as "**fungisterol** biosynthesis," "**fungisterol** NMR," "**fungisterol** quantification," or "**fungisterol** drug target" will yield primary research articles.
- **Investigate Broader Pathway Reviews:** Literature reviewing the **ergosterol biosynthesis pathway** (e.g., "Regulation of Sterol Biosynthesis in *Aspergillus fumigatus*" [3]) often contains detailed information on intermediates, including **fungisterol**, along with discussions of regulatory mechanisms that are relevant for drug discovery.
- **Focus on Pathogenic Fungi:** For therapeutic development, target your search on human pathogens like *Aspergillus fumigatus* and *Candida albicans*, where sterol biosynthesis is a well-validated antifungal target [3].

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## References

1. - Wikipedia Fungisterol [en.wikipedia.org]
2. - Wiktionary, the free dictionary fungisterol [en.wiktionary.org]
3. Frontiers | Regulation of Sterol Biosynthesis in the Human Fungal... [frontiersin.org]
4. Episterol and fungisterol from mutant strains of the yeast... [link.springer.com]

To cite this document: Smolecule. [Fungisterol: A Technical Overview]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b631636#fungisterol-definition>]

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